

Application Notes and Protocols for BMS-310705

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Compound of Interest

Compound Name: BMS 310705

Cat. No.: B15567596

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Introduction

BMS-310705, also known as 21-Aminoepothilone B, is a semi-synthetic analog of epothilone B, a class of microtubule-stabilizing agents.^{[1][2]} Its structural modifications, particularly the inclusion of an amino group, enhance its chemical stability and water solubility compared to its parent compounds.^[1] Like other epothilones, BMS-310705 exerts its cytotoxic effects by promoting the polymerization of tubulin and stabilizing microtubules.^[3] This interference with microtubule dynamics leads to an arrest of the cell cycle in the G2/M phase and subsequently induces apoptosis, primarily through the mitochondrial-mediated pathway.^{[3][4]} These characteristics make BMS-310705 a compound of interest in cancer research, particularly in models of tumors resistant to other microtubule-targeting agents like taxanes.^[3]

Quantitative Data Summary

The following table summarizes key quantitative data for BMS-310705, essential for experimental design and execution.

Parameter	Value	Source(s)
Molecular Weight	522.70 g/mol	[5]
Solubility (in DMSO)	≥ 25 mg/mL	Inferred from in vivo protocols
Typical In Vitro Working Concentration	0.01 - 0.5 μM	[1][5]
Concentration for Maximal Apoptosis	~0.05 μM	[5]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of BMS-310705 in dimethyl sulfoxide (DMSO), a common solvent for this compound.

Materials:

- BMS-310705 powder
- Anhydrous or molecular biology grade DMSO
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of BMS-310705:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 522.70 \text{ g/mol} \times 1000 \text{ mg/g} = 5.227 \text{ mg}$
- Weighing BMS-310705:
 - Carefully weigh out approximately 5.23 mg of BMS-310705 powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the BMS-310705 powder.
- Ensuring Complete Dissolution:
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[\[5\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the serial dilution of the 10 mM stock solution to prepare working solutions for cell-based assays.

Materials:

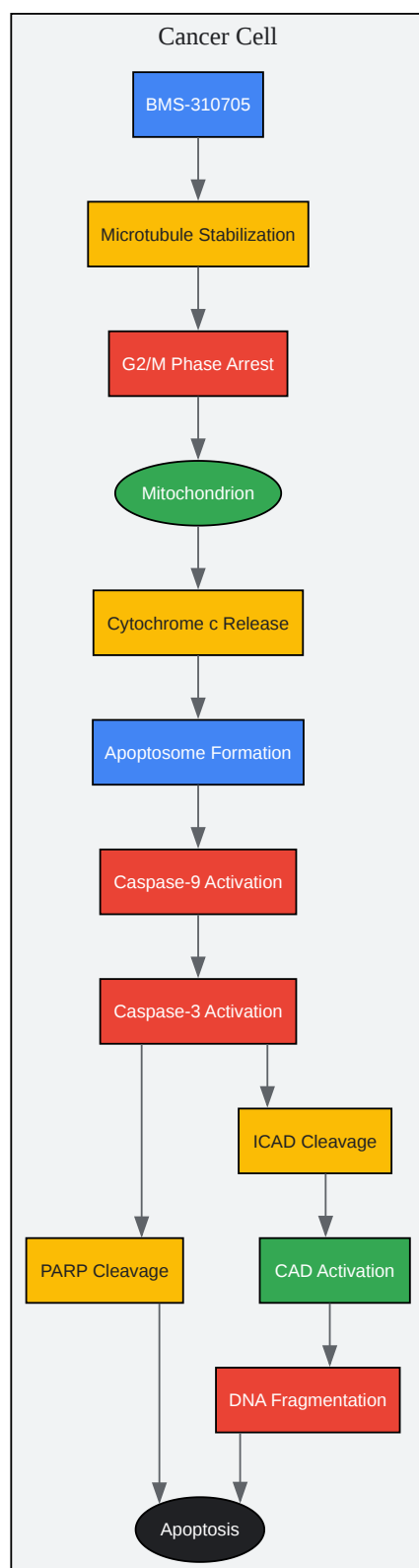
- 10 mM BMS-310705 stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for dilutions

Procedure:

- Intermediate Dilution (e.g., to 100 μM):
 - Thaw a single aliquot of the 10 mM stock solution.
 - Perform an intermediate dilution by adding 1 μL of the 10 mM stock to 99 μL of cell culture medium. This results in a 100 μM intermediate solution.
- Final Working Dilutions:
 - Prepare the final working concentrations by further diluting the 100 μM intermediate solution in cell culture medium. For example, to prepare a 0.1 μM (100 nM) working solution, add 1 μL of the 100 μM intermediate solution to 999 μL of cell culture medium.
 - Adjust the dilution factors to achieve the desired final concentrations within the experimental range (e.g., 0.01 μM to 0.5 μM).
- Vehicle Control:
 - Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of BMS-310705 used in the experiment to account for any solvent effects.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of BMS-310705 and a typical experimental workflow for its evaluation.



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Caption: BMS-310705 signaling pathway leading to apoptosis.



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Caption: A typical experimental workflow for evaluating BMS-310705.

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